

Application Notes & Protocols for the Quantification of 2-Hydroxy-3,5-dinitropyridine

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Compound of Interest

Compound Name: 2-Hydroxy-3,5-dinitropyridine

CAS No.: 2980-33-8

Cat. No.: B1346602

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Introduction

2-Hydroxy-3,5-dinitropyridine is a significant nitropyridine derivative, appearing as a yellow crystalline powder.[1][2] It serves as a crucial intermediate in the synthesis of various complex organic molecules, including pharmaceuticals and dyes.[3] Furthermore, its lead salt is utilized as a catalyst in the solid propellant industry.[1][2][4] Given its diverse applications, the accurate and precise quantification of **2-Hydroxy-3,5-dinitropyridine** is paramount for quality control, process optimization, and research and development.

This comprehensive guide provides detailed analytical techniques and protocols for the robust quantification of **2-Hydroxy-3,5-dinitropyridine**. The methodologies are designed to be implemented by researchers, scientists, and drug development professionals, ensuring scientific integrity and trustworthy results. The protocols are grounded in established analytical principles and draw upon methodologies for structurally similar compounds, adapted to the specific properties of the target analyte.

Physicochemical Properties of 2-Hydroxy-3,5-dinitropyridine

A thorough understanding of the analyte's properties is fundamental to developing effective analytical methods.

Property	Value	Source
CAS Number	2980-33-8	[1] [2] [4] [5]
Molecular Formula	C ₅ H ₃ N ₃ O ₅	[1] [4] [5]
Molecular Weight	185.09 g/mol	[1] [4] [5]
Appearance	Yellow crystalline powder	[2]
Melting Point	175-179 °C	[1] [2] [4] [5]
pKa (Predicted)	4.41 ± 0.10	[1]

The presence of nitro groups and a hydroxyl group on the pyridine ring imparts significant polarity to the molecule, influencing the choice of chromatographic conditions and sample preparation techniques.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

High-Performance Liquid Chromatography (HPLC) is a cornerstone of pharmaceutical analysis, offering high resolution, sensitivity, and reproducibility.[\[2\]](#) For a chromophoric molecule like **2-Hydroxy-3,5-dinitropyridine**, UV detection is a straightforward and robust quantification method.

Principle

The analyte is dissolved in a suitable solvent and injected into a liquid stream (mobile phase) that passes through a packed column (stationary phase). The differential partitioning of the analyte between the two phases leads to its separation from other components. A UV detector

measures the absorbance of the analyte as it elutes from the column, and the resulting peak area is proportional to its concentration.

Experimental Protocol

1. Instrumentation and Chromatographic Conditions:

Parameter	Recommended Setting	Rationale
HPLC System	Quaternary or Binary HPLC with UV/PDA Detector	Standard for pharmaceutical analysis.
Column	C18 Reverse-Phase (e.g., 4.6 x 150 mm, 5 µm)	The non-polar stationary phase is suitable for retaining and separating polar nitroaromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides good peak shape and resolution for polar analytes. [6]
Mobile Phase B	Acetonitrile	A common organic modifier in reverse-phase HPLC.
Gradient Elution	0-2 min: 10% B; 2-15 min: 10-80% B; 15-18 min: 80% B; 18-20 min: 10% B	A gradient is necessary to elute the polar analyte with good peak shape and to clean the column of any less polar impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Controlled temperature ensures reproducible retention times.
Detection Wavelength	238 nm	Based on typical absorbance maxima for related nitro-substituted pyridine compounds. [7] A full UV scan of a standard solution should be performed to determine the optimal wavelength.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.

2. Preparation of Solutions:

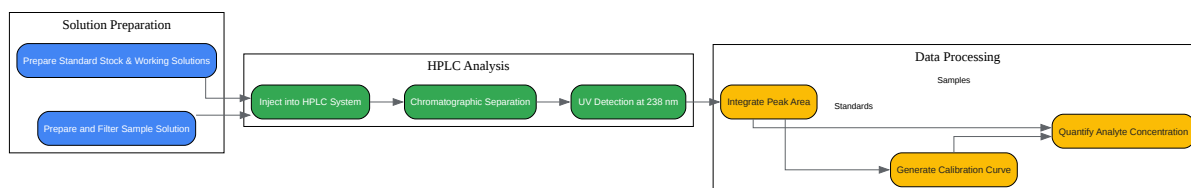
- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **2-Hydroxy-3,5-dinitropyridine** reference standard and dissolve in a 100 mL volumetric flask with a 50:50 mixture of acetonitrile and water.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards ranging from 1 µg/mL to 50 µg/mL. The diluent should be the initial mobile phase composition (90:10 Water:Acetonitrile with 0.1% Formic Acid).
- Sample Preparation: Accurately weigh the sample containing **2-Hydroxy-3,5-dinitropyridine** and dissolve it in the diluent to achieve a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection to protect the column.[\[3\]](#)[\[8\]](#)

3. Method Validation (as per ICH Guidelines):[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

A rigorous validation process is essential to ensure the reliability of the analytical method.

Validation Parameter	Procedure	Acceptance Criteria
Specificity	Analyze a blank (diluent), a placebo (if applicable), and the analyte standard.	No interfering peaks at the retention time of the analyte.
Linearity	Analyze the calibration standards in triplicate. Plot a graph of peak area versus concentration.	Correlation coefficient (r^2) $\geq$ 0.999.
Accuracy (% Recovery)	Analyze samples spiked with known amounts of the analyte at three concentration levels (e.g., 80%, 100%, 120% of the target concentration) in triplicate.	98.0% - 102.0% recovery.
Precision (RSD%)	Repeatability: Analyze six replicate preparations of the same sample at 100% of the target concentration. Intermediate Precision: Repeat the analysis on a different day with a different analyst.	$RSD \leq 2.0\%$.
Limit of Detection (LOD)	Determined based on a signal-to-noise ratio of 3:1.	Report the calculated concentration.
Limit of Quantification (LOQ)	Determined based on a signal-to-noise ratio of 10:1.	Report the calculated concentration.

Workflow Diagram



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Caption: HPLC-UV analysis workflow for **2-Hydroxy-3,5-dinitropyridine**.

UV-Visible Spectrophotometry

For routine analysis of pure samples or simple formulations where interfering substances are minimal, UV-Visible spectrophotometry offers a rapid and cost-effective quantification method.

Principle

This technique relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution. By measuring the absorbance of a sample at a specific wavelength, its concentration can be determined.^{[6][9]}

Experimental Protocol

1. Instrumentation:

- A double-beam UV-Visible spectrophotometer with a wavelength range of at least 200-400 nm.

2. Preparation of Solutions:

- **Solvent Selection:** A suitable solvent should be chosen that dissolves the analyte and is transparent in the UV region of interest. A mixture of methanol and water is a good starting point.
- **Standard Stock Solution (100 µg/mL):** Prepare as described in the HPLC section.
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution to create calibration standards (e.g., 2, 4, 6, 8, 10 µg/mL).

3. Determination of Analytical Wavelength (λ_{max}):

- Scan a mid-range standard solution (e.g., 6 µg/mL) across the UV spectrum (e.g., 200-400 nm) against a solvent blank.
- The wavelength of maximum absorbance (λ_{max}) should be used for quantification to ensure maximum sensitivity and adherence to the Beer-Lambert law. Based on literature for similar compounds, the λ_{max} is expected to be in the 230-280 nm range.

4. Quantitative Analysis:

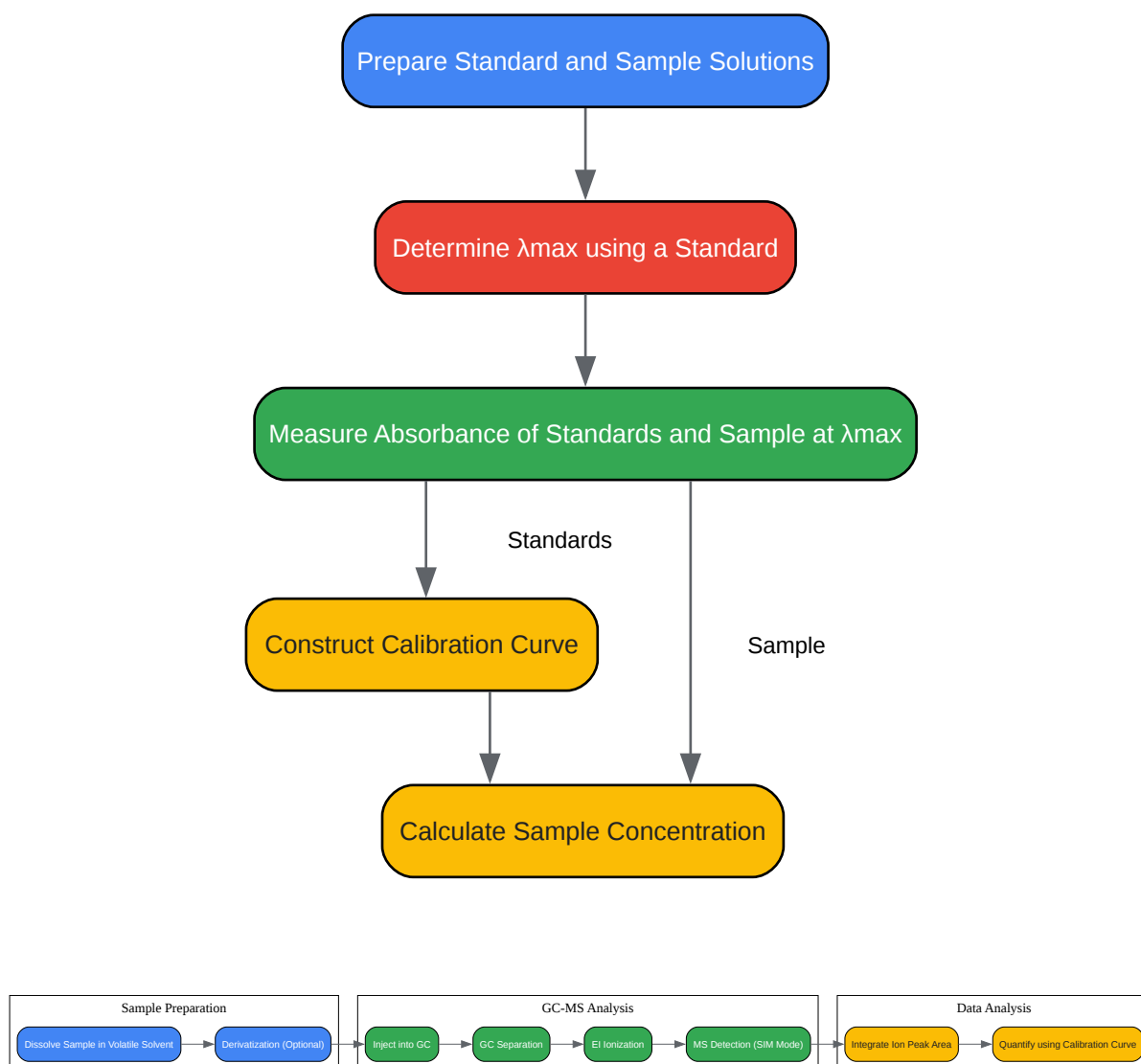
- Measure the absorbance of each working standard solution and the sample solution at the determined λ_{max} .
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of the analyte in the sample solution using the linear regression equation from the calibration curve.

Data Presentation

Concentration (µg/mL)	Absorbance at λ_{max} (AU)
2.0	[Typical Absorbance]
4.0	[Typical Absorbance]
6.0	[Typical Absorbance]
8.0	[Typical Absorbance]
10.0	[Typical Absorbance]
Sample	[Measured Absorbance]

Linearity: The method should demonstrate a linear relationship between absorbance and concentration with a correlation coefficient (r^2) ≥ 0.999 .

Workflow Diagram



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